

Application Notes and Protocols for Bevonescsein in Fluorescence-Guided Surgery

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Compound of Interest

Compound Name: *Bevonescsein*
CAS No.: *2276787-79-0*
Cat. No.: *B15553049*

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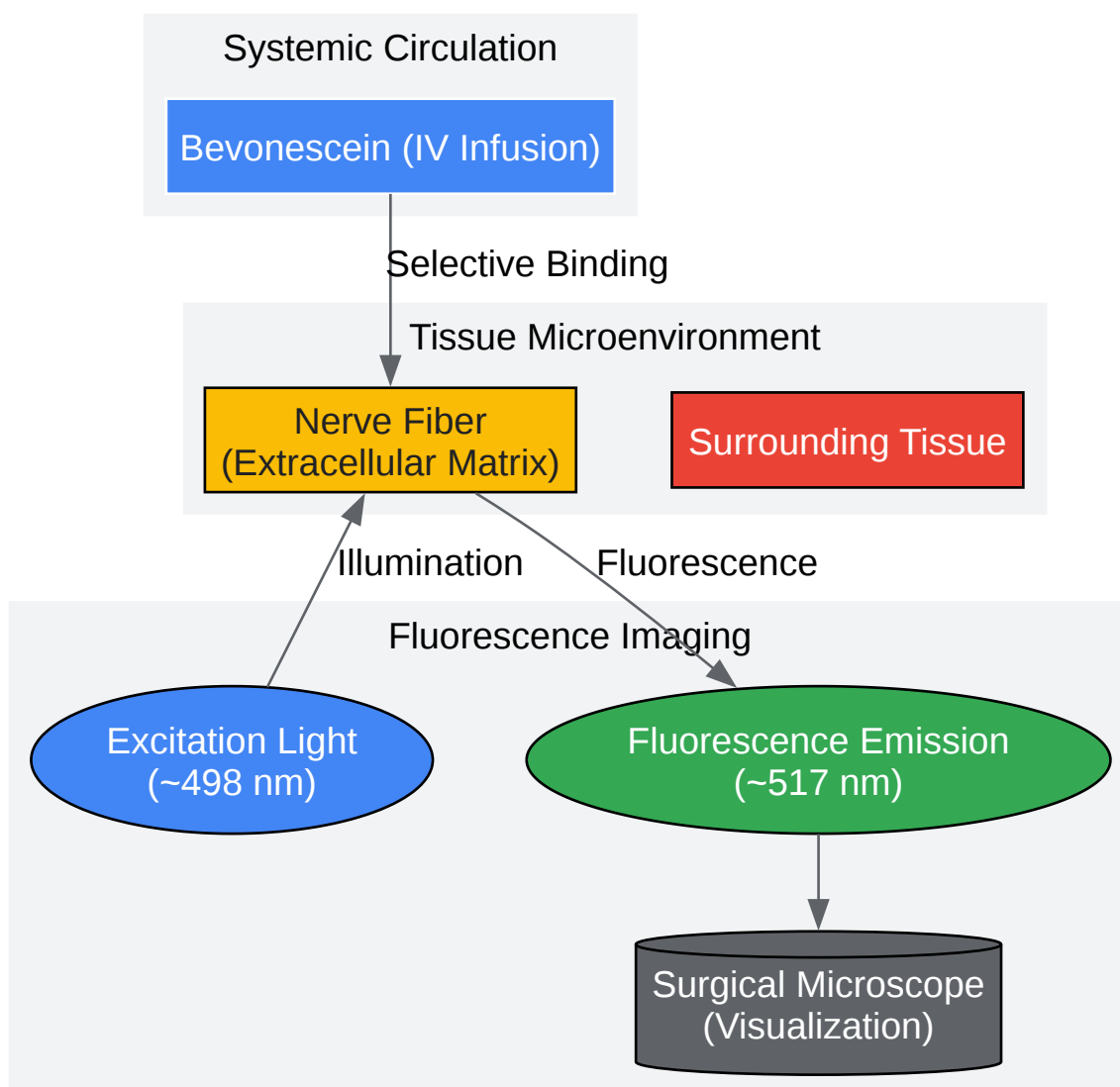
Introduction

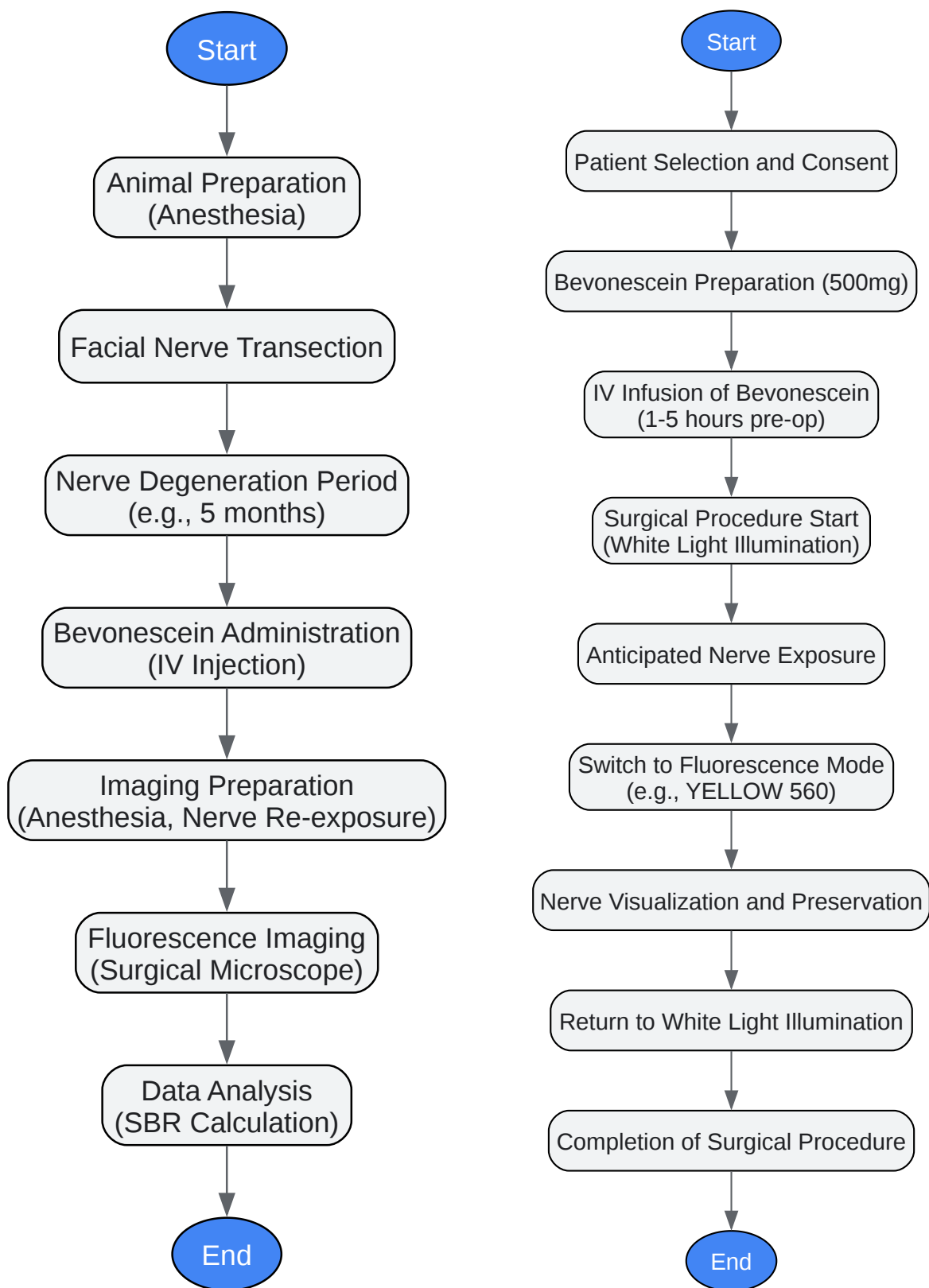
Bevonescsein (also known as ALM-488) is a novel, investigational fluorescent imaging agent designed to provide real-time, intraoperative visualization of nerves.[1][2] Comprising a short-chain amino acid peptide conjugated to a fluorescein dye, **Bevonescsein** selectively binds to the extracellular matrix of nerve tissue.[3][4] This targeted binding allows surgeons to distinguish nerves from surrounding tissue with high contrast, aiming to reduce the incidence of iatrogenic nerve injury during surgical procedures.[5] Unlike some nerve-targeting agents that rely on the myelin sheath, **Bevonescsein**'s mechanism allows it to label both healthy and degenerated nerve fibers.

These application notes provide detailed protocols for the use of **Bevonescsein** in both preclinical and clinical research settings for fluorescence-guided surgery.

Mechanism of Action

Bevonescein's utility in fluorescence-guided surgery stems from its unique peptide component, which has a high affinity for the extracellular matrix of nerve tissue. Following intravenous administration, the **Bevonescein** conjugate circulates systemically and accumulates at nerve fibers. The conjugated fluorescein moiety is a well-established fluorophore that, when excited by light of a specific wavelength, emits a bright green-yellow fluorescence, rendering the nerves visible under a surgical microscope equipped with an appropriate fluorescence imaging module.





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- [4. Intraoperative nerve-specific fluorescence visualization in head and neck surgery: a Phase 1 trial - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. droracle.ai \[droracle.ai\]](#)
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